

Application Notes and Protocols for Reactions Involving Fluoroacetonitrile

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Compound of Interest

Compound Name: Fluoroacetonitrile

Cat. No.: B113751

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of **fluoroacetonitrile** as a versatile building block in the synthesis of fluorinated organic molecules. The protocols outlined below are intended to serve as a guide for laboratory procedures and can be adapted based on specific research needs and available equipment.

Introduction

Fluoroacetonitrile (FCH_2CN) is a valuable reagent in organic synthesis, primarily utilized for the introduction of the fluoromethyl group ($-\text{CH}_2\text{F}$) into various molecular scaffolds. This functional group is of significant interest in medicinal chemistry and drug development as the incorporation of fluorine can modulate a molecule's physicochemical properties, such as lipophilicity, metabolic stability, and binding affinity to biological targets. These application notes provide detailed procedures for the synthesis of a 1,3-oxazine and an α -amino nitrile derivative from **fluoroacetonitrile**, highlighting its utility in constructing heterocyclic and acyclic fluorinated compounds.

Physicochemical Properties of Fluoroacetonitrile

A summary of the key physicochemical properties of **fluoroacetonitrile** is presented in Table 1. This information is crucial for the safe handling and accurate measurement of the reagent.

Table 1: Physicochemical Data for **Fluoroacetonitrile**

Property	Value
Molecular Formula	C ₂ H ₂ FN
Molecular Weight	59.04 g/mol
Boiling Point	79-82 °C
Melting Point	-13 °C
Density	1.061 g/mL at 25 °C
Refractive Index (n _{20/D})	1.333
Flash Point	-14 °C
Solubility	Slightly soluble in water

Safety Precautions

Fluoroacetonitrile is a highly flammable and toxic liquid. It is crucial to handle this reagent with appropriate safety measures in a well-ventilated fume hood.

Hazard Statements:

- H225: Highly flammable liquid and vapor.[1]
- H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.[1]
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.

- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor.[1]
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[1]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE):

- Wear a flame-resistant lab coat, chemical safety goggles, and a face shield.
- Use nitrile gloves as a minimum, with consideration for double-gloving or using more robust gloves for extended handling.

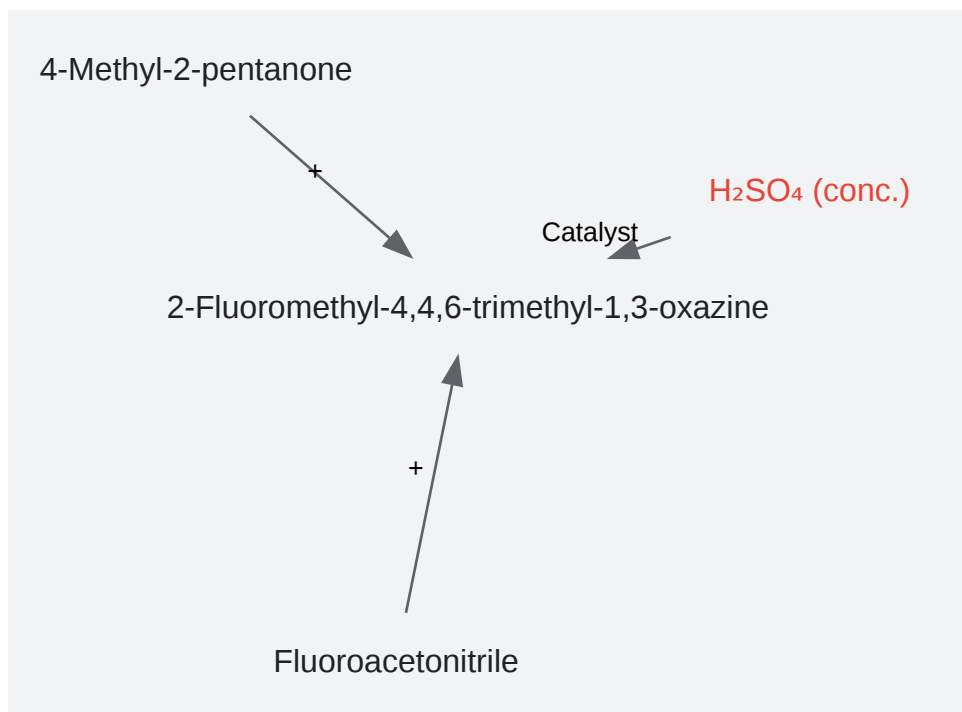
Experimental Protocols

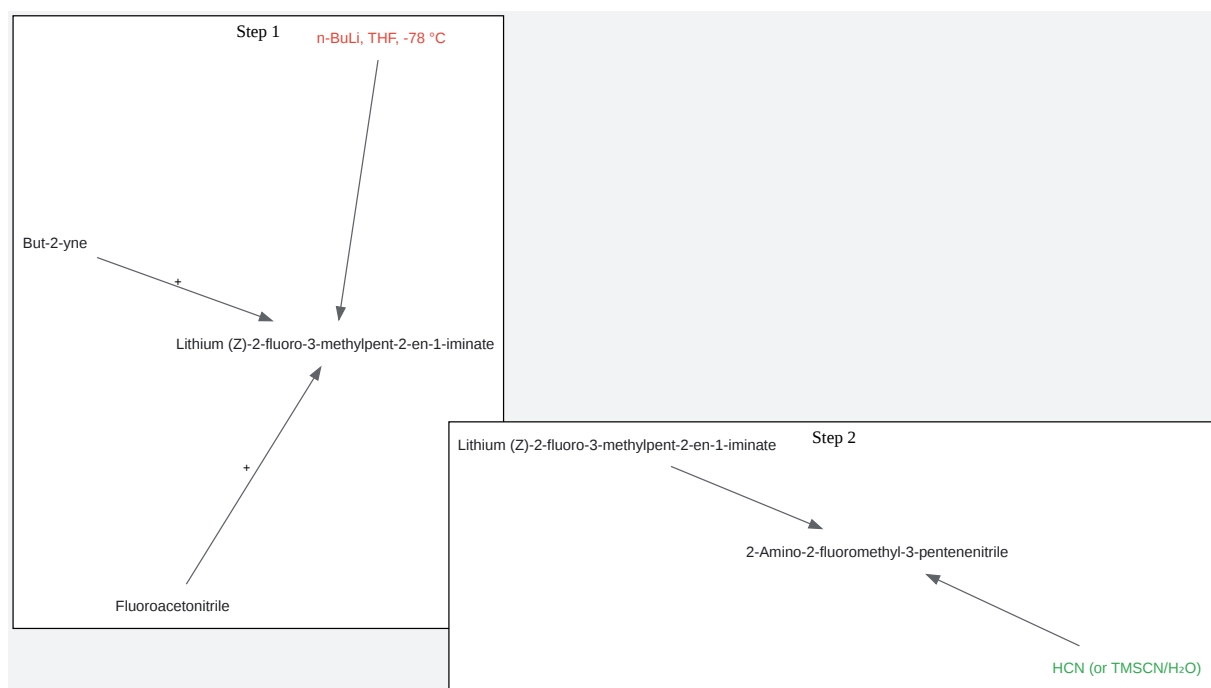
The following protocols are provided as examples of the synthetic utility of **fluoroacetonitrile**.

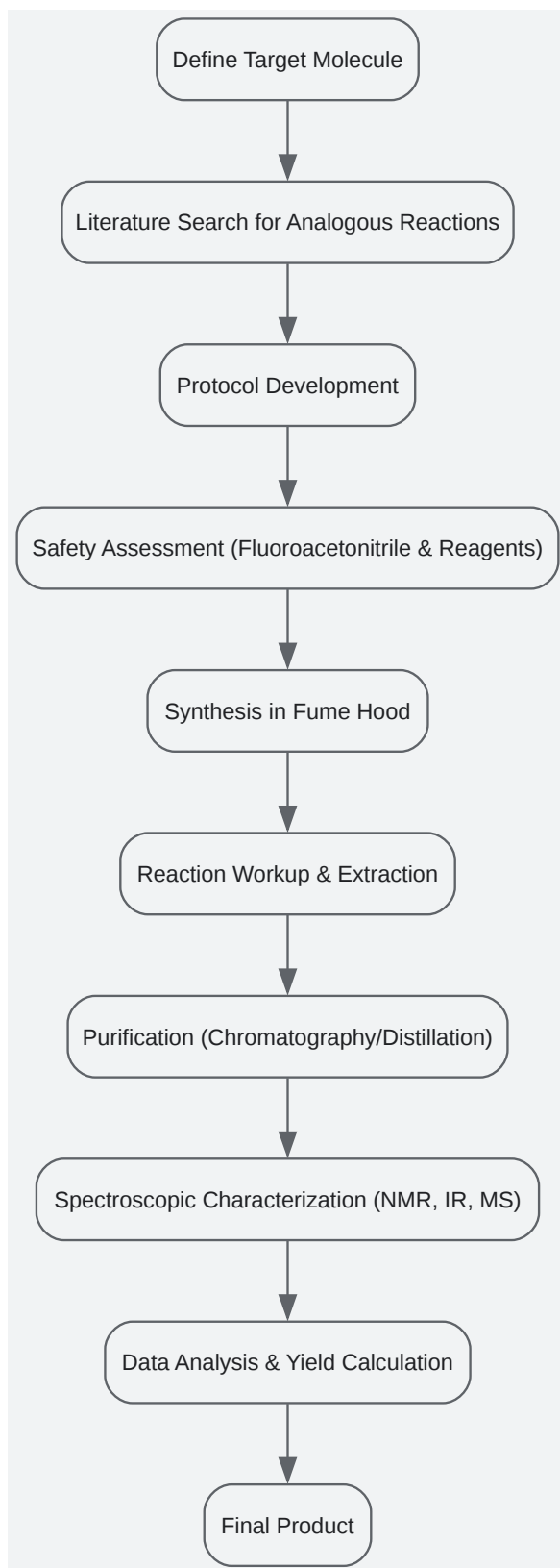
Protocol 1: Synthesis of 2-Fluoromethyl-4,4,6-trimethyl-1,3-oxazine

This protocol describes the synthesis of a fluorinated 1,3-oxazine derivative through the condensation of **fluoroacetonitrile** with 4-methyl-2-pentanone. 1,3-Oxazines are important heterocyclic motifs found in a variety of biologically active compounds.

Reaction Scheme:







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References

- 1. A Protocol for Safe Lithiation Reactions Using Organolithium Reagents - PMC [pmc.ncbi.nlm.nih.gov]
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